

# Sotagliflozin cost-effectiveness other SGLT2 inhibitors

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## Compound Focus: Sotagliflozin

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## Cost-Effectiveness Profiles of SGLT2 Inhibitors

Drug / Analysis	Indication / Population	Country / Setting	Cost-Effectiveness Conclusion	Key Factors & Notes
<b>Sotagliflozin</b> (Dual SGLT1/2 inhibitor)	HFpEF without diabetes [1]	Clinical trial setting (2025)	:question: <b>Not assessed</b> in available results.	Clinical data shows efficacy in improving cardiac function and quality of life [1]. Cost-analysis not found.
<b>Empagliflozin</b> (Selective SGLT2i)	HFpEF [2]	United States	:red_circle: <b>Not cost-effective</b> (Low economic value) [2].	ICER: \$437,442 per QALY. High drug cost, lack of mortality benefit, and small quality-of-life improvement drove the result [2].
<b>Dapagliflozin</b> (Selective SGLT2i)	HF (all ejection fractions) [3]	Multiple (15 countries, systematic review)	:white_check_mark: <b>Generally cost-effective</b> [3].	Cost-effective in most of 28 studies reviewed. More cost-effective for HFrEF (LVEF≤40%) than HFpEF. May be more

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				cost-effective than empagliflozin [3].
SGLT2i (Class)	HFrEF [4]	India	<span style="color:red">⦿</span> <b>Not cost-effective</b> at current prices [4].	High drug cost limits affordability. Requires substantial price reduction to be cost-effective in the Indian healthcare system [4].

| SGLT2i (Class) | T2D with Chronic Kidney Disease (CKD) [5] | Thailand | **Mixed** (varies by agent) [5]. | -  
**Empagliflozin**: Cost-effective.

- **Dapagliflozin & Canagliflozin**: Required price reductions to be cost-effective. *Note: Analysis focused on renal benefits only.* [5] |

## Key Experimental Data and Methodologies

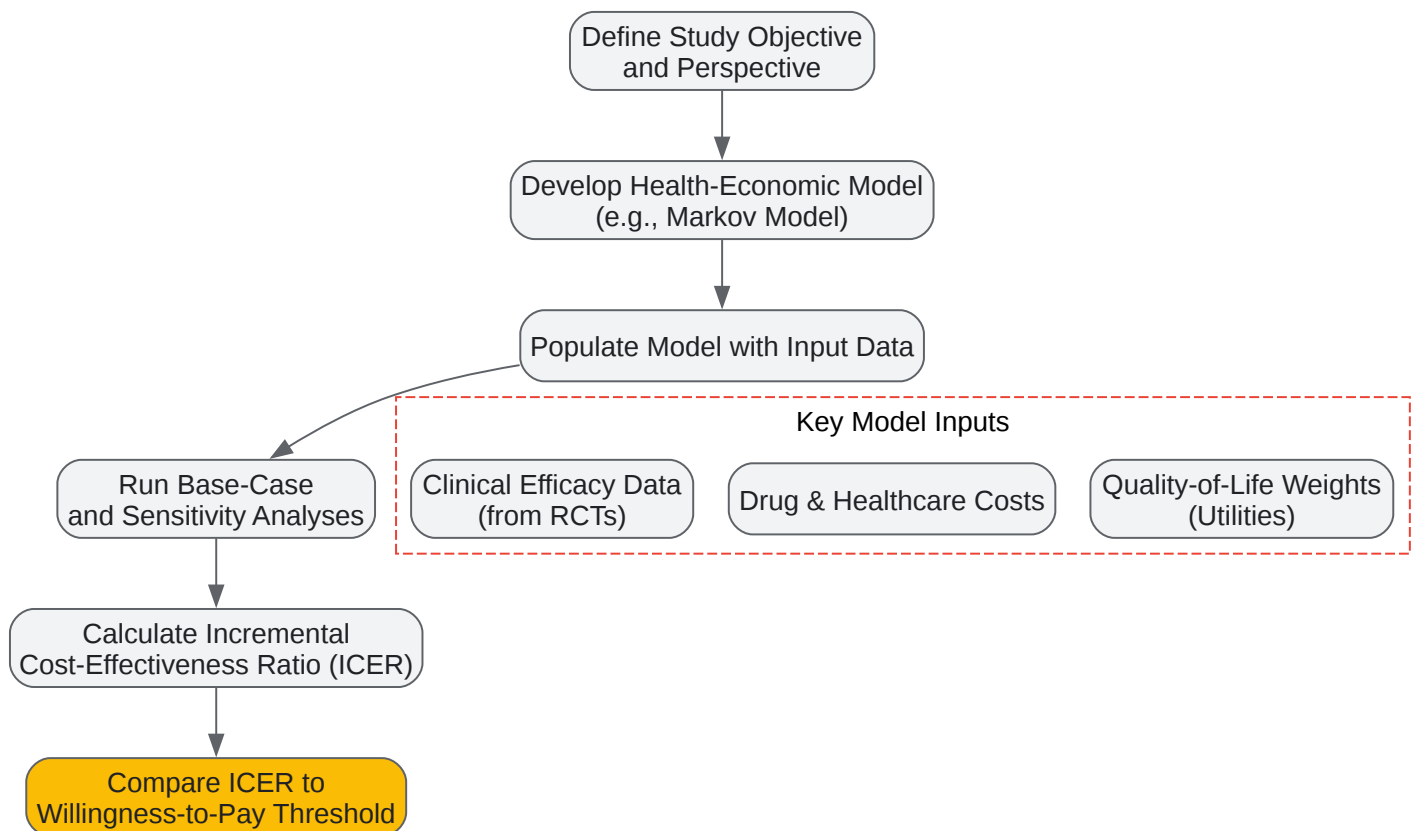
The conclusions in the table are derived from robust clinical trials and health economic evaluations. Below is an overview of the foundational studies and their methodologies.

### Clinical Trials

- **SOTA-P-CARDIA (for Sotagliflozin)**: A prospective, randomized, double-blind, placebo-controlled trial exclusively enrolling HFpEF patients without diabetes. Key endpoints included improvements in left ventricular mass, diastolic function, the six-minute walk test, and quality of life (KCCQ score) [1].
- **EMPEROR-Preserved (for Empagliflozin)**: A randomized, double-blind trial that compared empagliflozin with placebo in HFpEF patients. It showed a significant reduction in heart failure hospitalizations but no significant benefit on cardiovascular mortality, which heavily influenced its cost-effectiveness profile [2].
- **DAPA-HF & DELIVER (for Dapagliflozin)**: Landmark trials that demonstrated dapagliflozin's efficacy in reducing cardiovascular death and heart failure hospitalization in both HFrEF and HFpEF patients, forming the basis for its widespread positive cost-effectiveness evaluations [3].

## Health Economic Evaluation Methods

The cost-effectiveness analyses referenced use a standardized approach to quantify the value of a medical intervention. The following diagram illustrates the general workflow for these evaluations.



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### Core Components of the Methodology:

- **Model Structure:** Most analyses use a **Markov model** to simulate the progression of a patient cohort through different health states (e.g., stable heart failure, hospitalized, post-death) over a lifetime horizon [2] [5].
- **Key Inputs:**

- **Clinical Data:** Derived from pivotal RCTs, including event rates for heart failure hospitalization and cardiovascular death [2].
- **Cost Data:** Includes the price of the drug, costs of managing adverse events, and costs associated with hospitalizations and other medical care [4] [2].
- **Utilities:** Values that reflect the health-related quality of life (QoL) associated with different health states, used to calculate Quality-Adjusted Life-Years (QALYs) [2].
- **Outcome Measure:** The primary outcome is the **Incremental Cost-Effectiveness Ratio (ICER)**, calculated as the difference in costs between two interventions divided by the difference in their health benefits (typically QALYs).
- **Decision Rule:** The ICER is compared to a country-specific **Willingness-to-Pay (WTP) threshold**. An intervention is considered cost-effective if its ICER is below this threshold [4] [5].

## Interpretation and Research Gaps

The search results highlight two critical points for a researcher audience:

- **Dominance of Selective SGLT2i Data:** The health economic landscape is currently dominated by evidence for selective SGLT2 inhibitors like dapagliflozin and empagliflozin. Dapagliflozin consistently shows favorable cost-effectiveness across multiple countries and heart failure types [3].
- **Significant Gap for Sotagliflozin:** While recent clinical data for **sotagliflozin** in HFpEF is promising [1], a formal cost-utility analysis comparing it to other SGLT2 inhibitors appears to be absent from the current literature. This represents a clear gap for future research.

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